

Application Notes: Synthesis of 3-Chloro-5-methylbenzo[d]isoxazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloro-5-methylbenzo[d]isoxazole

CAS No.: 196708-35-7

Cat. No.: B175095

[Get Quote](#)

Abstract

This document provides a comprehensive technical guide for the synthesis of **3-Chloro-5-methylbenzo[d]isoxazole**, a heterocyclic compound of interest for pharmaceutical and materials science research. The benzisoxazole scaffold is a privileged structure in medicinal chemistry, appearing in drugs with antipsychotic, anticonvulsant, and antimicrobial properties. [1] This protocol details a robust and logical synthetic pathway starting from the commercially available precursor, 2-hydroxy-5-methylbenzaldehyde. The methodology is based on the well-established principles of oxime formation, chlorination to an N-hydroxyimidoyl chloride, and subsequent base-mediated intramolecular cyclization. This guide is intended for researchers in organic synthesis, medicinal chemistry, and drug discovery, providing not only a step-by-step procedure but also the underlying chemical rationale for each transformation.

Introduction and Strategic Overview

The 1,2-benzisoxazole ring system is a vital heterocyclic motif due to its prevalence in a wide range of biologically active molecules. The synthesis of specifically substituted analogues like

3-Chloro-5-methylbenzo[d]isoxazole is crucial for developing new chemical entities and structure-activity relationship (SAR) studies.

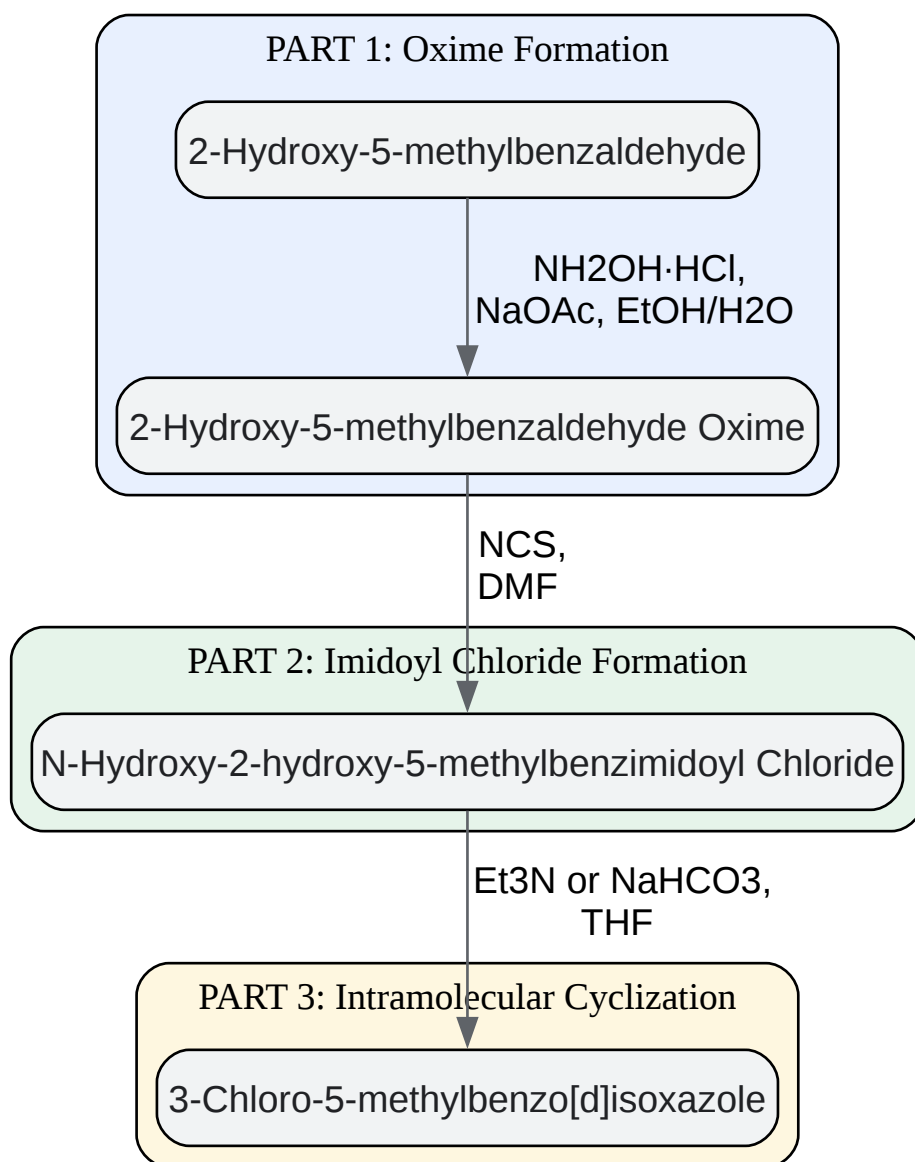
The synthetic strategy presented here is a linear sequence designed for efficiency and reliability. It avoids harsh conditions where possible and utilizes common laboratory reagents. The core transformation relies on the formation of the N-O heterocyclic bond through an intramolecular S_NAr-type reaction, a classic and effective method for constructing the benzisoxazole core.^[1]

Retrosynthetic Analysis: A logical retrosynthetic disconnection of the target molecule breaks the C3-O1 bond. This reveals that the key intermediate is an N-hydroxyimidoyl chloride derived from 2-hydroxy-5-methylbenzaldehyde oxime. This oxime, in turn, is readily prepared from the parent aldehyde, 2-hydroxy-5-methylbenzaldehyde, a widely available starting material.^{[2][3][4]}

Experimental Protocols & Methodologies

This synthesis is performed in three primary stages, starting from 2-hydroxy-5-methylbenzaldehyde.

Workflow Overview Diagram:



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **3-Chloro-5-methylbenzo[d]isoxazole**.

Part 1: Synthesis of 2-Hydroxy-5-methylbenzaldehyde Oxime

Principle: This step involves the condensation reaction between the aldehyde functional group of 2-hydroxy-5-methylbenzaldehyde and hydroxylamine. The reaction is typically buffered with a mild base like sodium acetate to neutralize the HCl released from hydroxylamine hydrochloride, maintaining an optimal pH for nucleophilic attack.

Materials & Reagents:

Reagent	MW (g/mol)	Molar Eq.	Quantity (Example Scale)
2-Hydroxy-5-methylbenzaldehyde	136.15	1.0	10.0 g (73.4 mmol)
Hydroxylamine Hydrochloride	69.49	1.1	5.61 g (80.8 mmol)
Sodium Acetate (anhydrous)	82.03	1.2	7.23 g (88.1 mmol)
Ethanol (95%)	-	-	100 mL
Water	-	-	50 mL

Step-by-Step Protocol:

- Combine 2-hydroxy-5-methylbenzaldehyde (10.0 g, 73.4 mmol), hydroxylamine hydrochloride (5.61 g, 80.8 mmol), and sodium acetate (7.23 g, 88.1 mmol) in a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser.
- Add ethanol (100 mL) and water (50 mL) to the flask. The mixture will form a suspension.
- Heat the mixture to reflux (approximately 80-85 °C) with vigorous stirring. The solids should dissolve to form a clear, yellow solution.
- Maintain the reflux for 1-2 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 4:1 Hexane:Ethyl Acetate eluent system (the oxime product will have a slightly higher R_f than the starting aldehyde).
- After completion, cool the reaction mixture to room temperature and then place it in an ice bath for 30 minutes to facilitate precipitation.
- If precipitation is slow, slowly add cold water (approx. 100 mL) to induce crystallization.

- Collect the resulting white to off-white solid product by vacuum filtration using a Büchner funnel.
- Wash the filter cake with cold water (2 x 50 mL) to remove inorganic salts.
- Dry the product under vacuum at 40-50 °C to a constant weight. The expected yield is typically >90%.

Part 2: Synthesis of N-Hydroxy-2-hydroxy-5-methylbenzimidoyl Chloride

Principle: This critical step converts the oxime into an N-hydroxyimidoyl chloride (also known as a hydroximoyl chloride). N-Chlorosuccinimide (NCS) acts as an electrophilic chlorine source, chlorinating the carbon of the C=NOH group. This activates the carbon for the subsequent nucleophilic attack. Dimethylformamide (DMF) is a common solvent for this transformation.

Materials & Reagents:

Reagent	MW (g/mol)	Molar Eq.	Quantity (Example Scale)
2-Hydroxy-5-methylbenzaldehyde Oxime	151.16	1.0	10.0 g (66.1 mmol)
N-Chlorosuccinimide (NCS)	133.53	1.05	9.25 g (69.4 mmol)
Dimethylformamide (DMF), anhydrous	-	-	100 mL

Step-by-Step Protocol:

- In a 250 mL three-neck flask under a nitrogen atmosphere, dissolve the 2-hydroxy-5-methylbenzaldehyde oxime (10.0 g, 66.1 mmol) in anhydrous DMF (100 mL).
- Cool the solution to 0 °C using an ice-salt bath.

- Add N-chlorosuccinimide (9.25 g, 69.4 mmol) portion-wise over 20-30 minutes, ensuring the internal temperature does not rise above 5 °C.
- Stir the reaction mixture at 0-5 °C for 2-3 hours. Monitor the reaction by TLC until the starting oxime is consumed.
- Once the reaction is complete, pour the mixture into 500 mL of ice-cold water with stirring.
- The product will precipitate as a solid. If it oils out, continue stirring until it solidifies.
- Collect the solid by vacuum filtration and wash thoroughly with cold water (3 x 100 mL) to remove DMF and succinimide.
- Dry the crude product under vacuum. This intermediate can be used in the next step without further purification, though recrystallization from a hexane/ethyl acetate mixture can be performed if necessary.

Part 3: Intramolecular Cyclization to 3-Chloro-5-methylbenzo[d]isoxazole

Principle: The final step is a base-mediated intramolecular cyclization. A non-nucleophilic organic base like triethylamine (Et_3N) deprotonates the phenolic hydroxyl group, forming a phenoxide. This phenoxide then acts as an intramolecular nucleophile, attacking the activated carbon of the imidoyl chloride and displacing the chloride ion to form the stable benzisoxazole ring.

Materials & Reagents:

Reagent	MW (g/mol)	Molar Eq.	Quantity (Example Scale)
N-Hydroxy-2-hydroxy-5-methylbenzimidoyl Chloride	185.61	1.0	~12.3 g (66.1 mmol)
Triethylamine (Et ₃ N)	101.19	1.5	13.8 mL (99.2 mmol)
Tetrahydrofuran (THF), anhydrous	-	-	150 mL

Step-by-Step Protocol:

- Dissolve the crude N-hydroxy-2-hydroxy-5-methylbenzimidoyl chloride (~12.3 g, 66.1 mmol) in anhydrous THF (150 mL) in a 500 mL flask under a nitrogen atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Add triethylamine (13.8 mL, 99.2 mmol) dropwise via a syringe over 15 minutes. A white precipitate of triethylammonium chloride will form immediately.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 4-6 hours.
- Monitor the reaction by TLC for the disappearance of the starting material.
- Upon completion, filter the reaction mixture to remove the triethylammonium chloride precipitate. Wash the precipitate with a small amount of THF.
- Combine the filtrate and washings, and remove the solvent under reduced pressure using a rotary evaporator.
- Dissolve the resulting crude residue in ethyl acetate (150 mL) and transfer to a separatory funnel.
- Wash the organic layer sequentially with 1M HCl (2 x 50 mL), saturated aqueous NaHCO₃ solution (50 mL), and brine (50 mL).

- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo to yield the crude product.
- Purify the product by column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes (e.g., 0% to 10% EtOAc) to afford **3-Chloro-5-methylbenzo[d]isoxazole** as a solid.

Characterization and Validation

The identity and purity of the final compound and key intermediates should be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR spectroscopy to confirm the chemical structure, including the disappearance of the aldehyde and oxime protons and the appearance of the characteristic aromatic signals of the benzisoxazole ring.
- Mass Spectrometry (MS): To confirm the molecular weight (167.59 g/mol for $\text{C}_8\text{H}_6\text{ClNO}$) and isotopic pattern characteristic of a monochlorinated compound.
- Infrared (IR) Spectroscopy: To monitor the disappearance of the broad O-H stretch from the oxime and phenol and the C=O stretch from the starting aldehyde.

Safety and Hazard Management

- General Precautions: All manipulations should be performed in a well-ventilated fume hood. Personal Protective Equipment (PPE), including safety glasses, a lab coat, and appropriate chemical-resistant gloves, is mandatory.
- Reagent-Specific Hazards:
 - N-Chlorosuccinimide (NCS): Is an irritant and a strong oxidizing agent. Avoid contact with skin and eyes.
 - Triethylamine (Et_3N): Is flammable, corrosive, and has a strong, unpleasant odor. Handle with care.
 - Solvents (DMF, THF, Ethanol): Are flammable. Ensure no ignition sources are nearby. DMF is a skin irritant and can be absorbed through the skin.

- Waste Disposal: All chemical waste should be disposed of according to institutional and local environmental regulations.

References

- Duan, M., Hou, G., Zhao, Y., Zhu, C., & Song, C. (2022). Synthesis of Isoxazoles via One-Pot Oxidation/Cyclization Sequence from Propargylamines. *The Journal of Organic Chemistry*, 87, 11222-11225. [\[Link\]](#)
- Zhang, M., Meng, Y., Wu, Y., & Song, C. (2021). TfOH-Promoted Decyanative Cyclization toward the Synthesis of 2,1-Benzisoxazoles. *The Journal of Organic Chemistry*, 86(9), 7326–7332. [\[Link\]](#)
- Tago, K., Minami, S., & Ihara, M. (2022). Efficient Catalytic Synthesis of Condensed Isoxazole Derivatives via Intramolecular Oxidative Cycloaddition of Aldoximes. *Molecules*, 27(12), 3845. [\[Link\]](#)
- Cliffe, W. H. (1993). Process for the preparation of 2-hydroxyarylaldehydes.
- Tyman, J. H. P., & Bruce, I. (2005). The synthesis of oxime reagents from natural and semi-synthetic phenolic lipid and alkanolic acid resources for the solvent recovery of copper(II). *Green Chemistry*, 7(6), 403-413. [\[Link\]](#)
- ResearchGate. (n.d.). Cyclization of α -Oxo-oximes to 2-Substituted Benzoxazoles. Request PDF. [\[Link\]](#)
- PubChem. (n.d.). Benzaldehyde, 2-hydroxy, 5-methyl, oxime, TMS. PubChem Compound Summary for CID 528932. [\[Link\]](#)
- Lukoyanov, A. A., Sukhorukov, A. Y., & Ioffe, S. L. (2020). Recent advances in the synthesis of 1,2-benzisoxazoles and 1,2-benzisoxazolines. *Chemistry of Heterocyclic Compounds*, 56, 68-89. [\[Link\]](#)
- PubChem. (n.d.). 2-Hydroxy-5-methylbenzaldehyde. PubChem Compound Summary for CID 69184. [\[Link\]](#)
- The Good Scents Company. (n.d.). 2-hydroxy-5-methyl benzaldehyde. Information Page. [\[Link\]](#)

- Cheméo. (n.d.). Benzaldehyde oxime, 2-hydroxy, 5-methyl-. Chemical & Physical Properties. [\[Link\]](#)
- Lukoyanov, A. A., Sukhorukov, A. Y., & Ioffe, S. L. (2020). RECENT ADVANCES IN THE SYNTHESIS OF 1,2-BENZISOXAZOLES AND 1,2-BENZISOXAZOLINES. Khimiya Geterotsiklicheskikh Soedinenii, 56(1), 68-89. [\[Link\]](#)
- PubChem. (n.d.). 2-Hydroxy-5-methylbenzaldehyde. PubChem Compound Summary for CID 69184. [\[Link\]](#)
- The Good Scents Company. (n.d.). 2-hydroxy-5-methyl benzaldehyde. TGSC Information. [\[Link\]](#)
- PubChem. (n.d.). 2-Hydroxy-5-methylbenzaldehyde. Compound Summary. [\[Link\]](#)
- PubChem. (n.d.). 2-Hydroxy-5-methylbenzaldehyde. PubChem Identifier CID 69184. [\[Link\]](#)
- The Good Scents Company. (n.d.). 2-hydroxy-5-methyl benzaldehyde. Chemical Information. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. soc.chim.it [soc.chim.it]
- 2. 2-Hydroxy-5-methylbenzaldehyde 98 613-84-3 [sigmaaldrich.com]
- 3. Benzaldehyde, 2-hydroxy-5-methyl- | C₈H₈O₂ | CID 69184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-hydroxy-5-methyl benzaldehyde, 613-84-3 [thegoodscentscompany.com]
- To cite this document: BenchChem. [Application Notes: Synthesis of 3-Chloro-5-methylbenzo[d]isoxazole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b175095/docs#application-notes-synthesis-of-3-chloro-5-methylbenzo-d-isoxazole>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)